

Technical Support Center: (2R)-Oxolane-2-Carboxamide Solubility Optimization

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Compound of Interest

Compound Name: (2R)-oxolane-2-carboxamide

CAS No.: 539820-25-2

Cat. No.: B6236436

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Case ID: SOL-OX-2R-001 Subject: Resolving solubility limits, precipitation, and stability of (2R)-tetrahydrofuran-2-carboxamide in aqueous and biological media. Assigned Specialist: Dr. A. Vance, Senior Application Scientist Last Updated: March 2, 2026

Executive Summary & Molecule Profile

(2R)-oxolane-2-carboxamide (also known as (2R)-tetrahydrofuran-2-carboxamide) is a chiral building block and intermediate often used in the synthesis of peptidomimetics and kinase inhibitors. While theoretically hydrophilic due to its ether oxygen and amide functionality, users frequently report unexpected precipitation during:

- Preparation of high-concentration stock solutions (>100 mM).
- Storage at 4°C (crystallization).
- Dilution into high-salt buffers (e.g., 10x PBS) or cell culture media.

This guide addresses the thermodynamic competition between the molecule's crystal lattice energy (strong intermolecular amide hydrogen bonding) and its hydration enthalpy (interaction

with water).

Physicochemical Snapshot

Property	Value	Implication
Molecular Weight	~115.13 g/mol	Small molecule, high diffusion rate.
Melting Point	82–86°C (Solid)	Significant lattice energy to overcome during dissolution.
H-Bond Donors	1 (Amide NH ₂)	Strong dimerization potential (causes crashing out).
H-Bond Acceptors	2 (Ether O, Carbonyl O)	Good water interaction, but pH sensitive.
LogP (Predicted)	~ -0.5 to 0.2	Amphiphilic; sits on the border of water/lipid solubility.

Diagnostic Troubleshooting (Q&A)

Q1: "I dissolved the powder in water at room temperature, but it precipitated after 2 hours in the fridge. Why?" A: This is a classic Enthalpy of Fusion issue. While the molecule is soluble at room temperature (kinetic solubility), the lower temperature reduces the kinetic energy available to keep the lattice disrupted. The amide-amide hydrogen bonds become thermodynamically more favorable than the amide-water bonds at 4°C, leading to crystallization.

- Fix: Do not store aqueous stocks at 4°C. Store as a lyophilized powder or as a high-concentration stock in pure DMSO at -20°C.

Q2: "My solution turns cloudy immediately upon adding it to PBS." A: You are experiencing the "Salting Out" Effect. Phosphate Buffered Saline (PBS) has high ionic strength. The ions (

,

,

) compete for water molecules to form hydration shells. These ions "steal" the water necessary to solvate the **(2R)-oxolane-2-carboxamide**, forcing the molecule back into its hydrophobic self-association.

- Fix: Pre-dissolve in a water-miscible cosolvent (DMSO or Ethanol) before introducing it to the buffer, or lower the buffer's ionic strength.

Q3: "Can I heat the solution to speed up dissolution?" A: Proceed with Caution. While heat increases solubility, amides are susceptible to hydrolysis at high temperatures, especially in acidic or basic environments, converting the amide to (2R)-tetrahydrofuran-2-carboxylic acid.

- Fix: Mild heating (up to 40°C) is acceptable for short durations (<10 mins). Avoid boiling.

Advanced Optimization Protocols

Protocol A: The "Universal" Stock Solution (Recommended)

Use this for long-term storage and high-concentration screening.

Theory: This protocol utilizes Cosolvency.^{[1][2]} According to the Yalkowsky Log-Linear Model, adding a cosolvent with lower polarity than water (like DMSO) exponentially increases the solubility of moderately polar drugs by disrupting the water structure and matching the solute's polarity [1].

Reagents:

- **(2R)-oxolane-2-carboxamide** (Solid)
- DMSO (Dimethyl sulfoxide), Anhydrous, ≥99.9%

Step-by-Step:

- Weighing: Weigh the desired amount of solid into a glass vial (avoid polystyrene).
- Primary Solvation: Add DMSO to reach 50% of the final volume.
 - Why? High solvent-to-solute contact maximizes wetting.

- Agitation: Vortex vigorously for 30 seconds. If solid remains, sonicate at 35-40 kHz for 5 minutes.
 - Note: The solution should be perfectly clear.
- Dilution: Add the remaining DMSO to reach the target volume (e.g., for a 500 mM stock).
- Storage: Aliquot into amber glass vials. Store at -20°C.
 - Stability:[3][4] Stable for >6 months.

Protocol B: Aqueous Formulation for Animal Studies (No DMSO)

Use this when DMSO is toxic to your specific biological model.

Theory: This method uses Hydrotropy and pH Control. We use a non-ionic surfactant (Tween 80) to prevent crystal nucleation and maintain pH at neutral to prevent hydrolysis.

Reagents:

- Sterile Water for Injection (WFI)
- Polysorbate 80 (Tween 80)
- 0.9% Saline (Isotonic)

Step-by-Step:

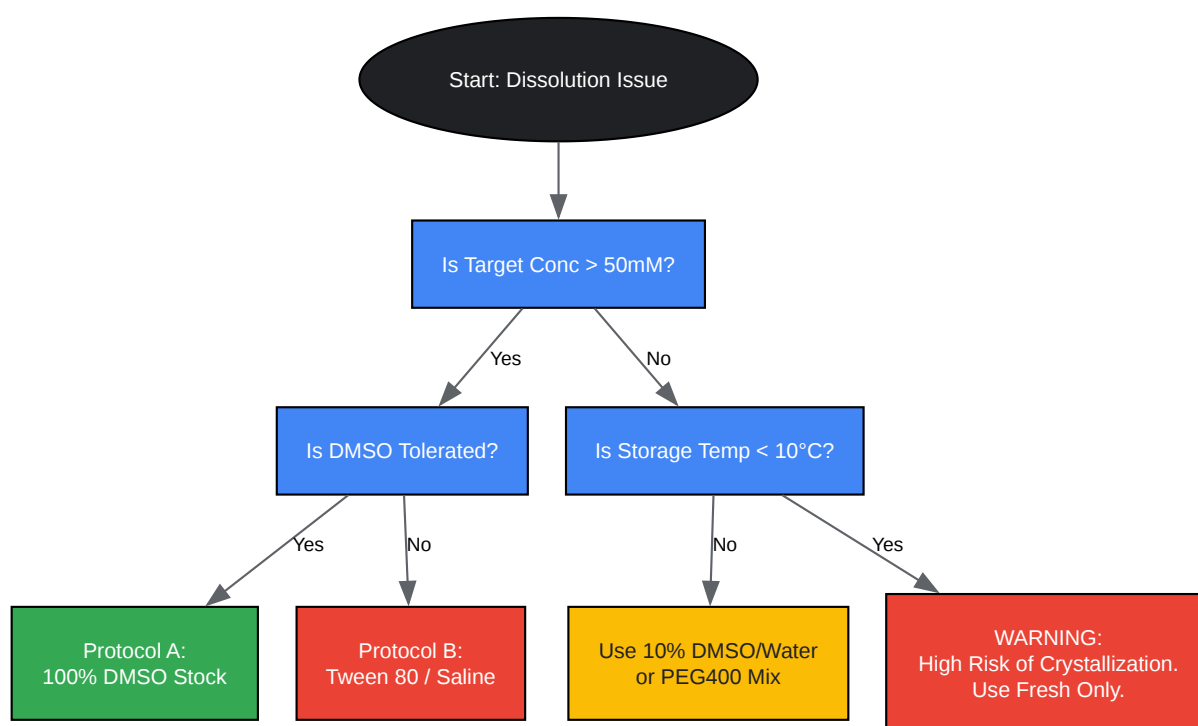
- Surfactant Prep: Prepare a 5% (w/v) Tween 80 solution in WFI.
- Wetting: Add the solid **(2R)-oxolane-2-carboxamide** to the empty vessel. Add the Tween 80 solution dropwise until a paste forms.
 - Mechanism: This lowers the surface tension, allowing water to penetrate the crystal lattice.
- Dissolution: Add the remaining WFI (up to 90% volume). Vortex until dissolved.

- Isotonicity Adjustment: Add 10x Saline concentrate to reach final 1x isotonicity.
- Filtration: Pass through a 0.22 μm PVDF filter immediately.
 - Critical: Do not use Nylon filters (amides can bind).

Visual Troubleshooting Guides

Diagram 1: Solubility Decision Logic

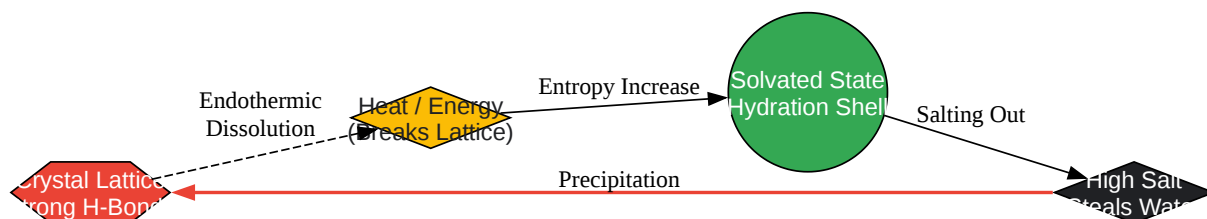
Caption: Decision tree for selecting the optimal solvent system based on experimental constraints.



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Diagram 2: Mechanism of Precipitation vs. Solvation

Caption: Molecular competition between Amide-Amide lattice formation (Precipitation) and Amide-Water hydration (Solubility).



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Summary of Solubility Data

Solvent System	Max Solubility (Est. @ 25°C)	Stability (4°C)	Recommended Use
Pure Water	~100 - 150 mM	Poor (Crystallizes)	Immediate use only.
DMSO (100%)	> 1000 mM	Excellent	Frozen stocks (-20°C).
PBS (1x)	< 50 mM	Very Poor	Cell culture dosing.
5% Tween 80/Water	~200 mM	Moderate	Animal injection (IP/IV).
Ethanol	~500 mM	Good	Topical/Transdermal R&D.

References

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- Savjani, K. T., Gajjar, A. K., & Savjani, J. K. (2012). Drug Solubility: Importance and Enhancement Techniques. ISRN Pharmaceuticals.

Disclaimer: This guide is for research purposes only. Always consult the specific Safety Data Sheet (SDS) for **(2R)-oxolane-2-carboxamide** before handling.

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Sources

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